

Application Notes and Protocols for Methoxy-X04 in Confocal Microscopy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methoxy-X04

Cat. No.: B1676419

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methoxy-X04 is a fluorescent probe that has become an invaluable tool for the detection and quantification of amyloid- β (A β) plaques, neurofibrillary tangles (NFTs), and cerebrovascular amyloid.[1][2][3] As a derivative of Congo red, **Methoxy-X04** is highly lipophilic, allowing it to readily cross the blood-brain barrier for in vivo imaging applications in animal models.[4][5] Its specific binding to the β -sheet conformation of amyloid fibrils results in a strong fluorescent signal, making it ideal for visualization with confocal and multiphoton microscopy. This document provides detailed application notes and protocols for the effective use of **Methoxy-X04** in neuroscience research and drug development.

Properties of Methoxy-X04

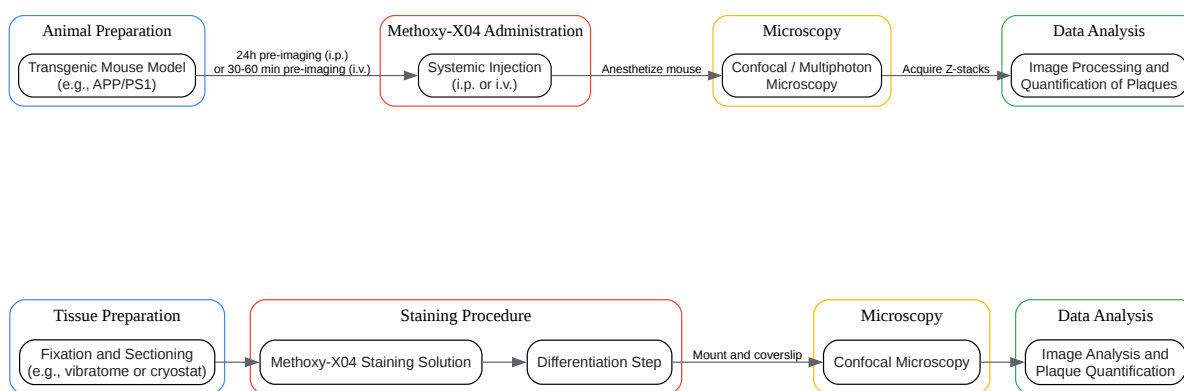
Methoxy-X04 exhibits several key properties that make it a superior probe for amyloid imaging. It possesses a high binding affinity for A β fibrils and stains plaques and tangles with good specificity, resulting in high-contrast images with minimal background staining.

Property	Value	Reference
Molecular Weight	344.4 g/mol	
Formula	C ₂₃ H ₂₀ O ₃	
Excitation Maximum (λ _{ex})	370 nm	
Emission Maximum (λ _{em})	452 nm	
In Vitro Binding Affinity (K _i) for Aβ fibrils	26.8 nM	
Solubility	Soluble to 100 mM in DMSO and 10 mM in ethanol	
Storage	Store at +4°C	

Experimental Workflows

In Vivo Imaging Workflow

The following diagram outlines the typical workflow for in vivo imaging of amyloid plaques in transgenic mouse models using **Methoxy-X04**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. academic.oup.com [academic.oup.com]
- 2. rndsystems.com [rndsystems.com]
- 3. Methoxy-X04 | Fluorescent Amyloid β Probes | Tocris Bioscience [tocris.com]
- 4. Imaging Abeta plaques in living transgenic mice with multiphoton microscopy and methoxy-X04, a systemically administered Congo red derivative - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Correlative Light and Electron Microscopy to Study Microglial Interactions with β -Amyloid Plaques - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Methoxy-X04 in Confocal Microscopy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676419#using-methoxy-x04-with-confocal-microscopy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com